

Safe Disposal & Handling Guide: L-Valine, 2,3-dimethyl-

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Compound of Interest

Compound Name: L-Valine, 2,3-dimethyl-

CAS No.: 151212-89-4

Cat. No.: B1146156

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Classification: Synthetic Non-Proteinogenic Amino Acid

Urgent Operational Summary: L-Valine, 2,3-dimethyl- is a sterically hindered, synthetic amino acid analog. Unlike naturally occurring L-Valine, this compound is not readily biodegradable and must be treated as regulated chemical waste. Under no circumstances should this compound be disposed of via sanitary sewer systems or trash.

Technical Identification & Hazard Assessment

Before initiating disposal, you must validate the material's state. As a senior researcher, you are responsible for distinguishing between "biological waste" and "chemical waste"—this compound falls strictly under Chemical Waste.

Chemical Identity

- Chemical Name: 2-Amino-2,3-dimethylbutanoic acid (likely isomer based on nomenclature).
- Chemical Class: Alkylated
-amino acid / Non-proteinogenic amino acid (NPAA).
- Physical State: White to off-white crystalline powder.

Hazard Profile (Class-Based Assessment)

While specific SDS data for this rare isomer may be limited, it shares the toxicity profile of similar alkylated amino acids:

Hazard Category	GHS Classification	Operational Implication
Health	Irritant (Category 2)	Causes skin/eye irritation (H315/H319). Do not inhale dust.
Respiratory	STOT SE 3	May cause respiratory irritation (H335). Use fume hood.
Physical	Combustible Dust	Finely divided powder can form explosive mixtures in air.
Environmental	Persistent	Due to steric hindrance (2,3-dimethyl substitution), enzymatic degradation is slow. Bio-accumulative potential.

Pre-Disposal Stabilization & Segregation

The Principle of Segregation: Effective disposal relies on preventing "unknowns" in the waste stream. This compound is an Organic Solid or, if dissolved, an Organic Liquid (Non-Halogenated).

Step 1: Purity Verification

- Check: Is the material contaminated with heavy metals, oxidizers, or viral vectors?
 - If Yes: The waste stream changes to Mixed Waste or Biomedical Waste.
 - If No (Pure Compound): Proceed to Chemical Waste protocols below.

Step 2: PPE Requirements

- Hands: Nitrile gloves (minimum 0.11 mm thickness).

- Respiratory: If handling >10g of dry powder outside a fume hood, use an N95 or P100 respirator to prevent sensitization.
- Eyes: Chemical splash goggles (ANSI Z87.1).

Disposal Workflows

Scenario A: Disposal of Solid Waste (Powder)

Best practice for expired or surplus dry reagents.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid glass for solids to prevent breakage during compaction.
- Labeling: Attach a hazardous waste tag immediately.
 - Chemical Name: "**L-Valine, 2,3-dimethyl-**" (Do not use abbreviations).
 - Constituents: 100%.
 - Hazard Checkbox: Irritant Toxic (Precautionary).
- Transfer: Transfer powder using a chemically inert spatula. Do not generate dust. Wipe the spatula with a solvent-dampened tissue and add the tissue to the solid waste container.
- Closure: Screw the lid tight. Do not leave open in the fume hood.

Scenario B: Disposal of Liquid Waste (Reaction Mixtures/Stock Solutions)

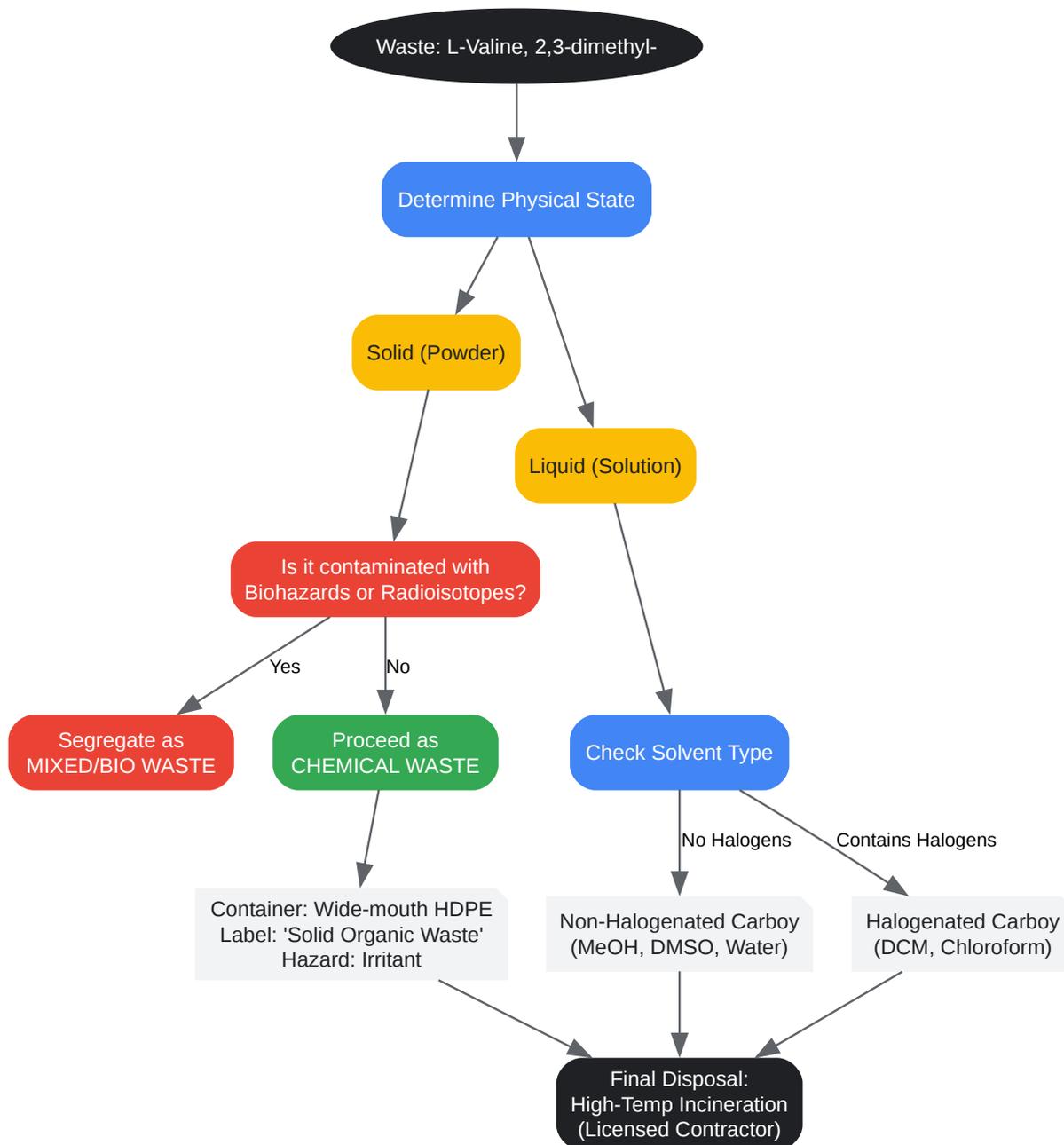
Best practice for HPLC effluent or reaction byproducts.

- pH Check (The Self-Validating Step):
 - Before adding to a waste carboy, check the pH of your solution.
 - Requirement: pH should be between 5 and 9. If highly acidic/basic, neutralize carefully to prevent exothermic reactions inside the waste container.

- Segregation:
 - Solvent Base: Is the solvent water, methanol, or DMSO?
 - Stream: Pour into "Non-Halogenated Organic Waste".
 - Critical Prohibition: Do NOT mix with oxidizing acids (Nitric, Perchloric) or halogenated solvents (DCM, Chloroform) unless the facility explicitly allows "Commingled Solvents."
- Triple Rinse: Rinse the original vessel 3 times with a small volume of solvent. Add rinsate to the waste carboy.

Visualizing the Decision Logic

The following diagram illustrates the critical decision nodes for disposing of **L-Valine, 2,3-dimethyl-** to ensure compliance and safety.



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Figure 1: Decision matrix for the segregation and containerization of **L-Valine, 2,3-dimethyl-**waste streams.

Emergency Protocols (Spill Response)

In the event of a spill, rapid containment prevents lab contamination.

- Isolate: Alert nearby personnel and cordon off the area (10 ft radius).
- Protect: Don PPE (Goggles, Gloves, Lab Coat).
- Contain (Solid Spill):
 - Do not dry sweep (risk of dust generation).
 - Cover the powder with wet paper towels (dampened with water) to prevent aerosolization.
 - Scoop the wet mass into a waste bag.
- Contain (Liquid Spill):
 - Use vermiculite or absorbent pads.
 - Validation: Verify the surface pH is neutral after cleanup.
- Disposal: All cleanup materials (gloves, towels, scoops) must be disposed of as hazardous chemical waste, same as the product itself.

Regulatory Framework & Compliance

This guide aligns with US Federal regulations. Local facility codes may be stricter.

- RCRA Status: While **L-Valine, 2,3-dimethyl-** is not explicitly "P-listed" or "U-listed" (40 CFR § 261.33), it falls under the "Characteristic of Ignitability" (if combustible dust) or general "Process Waste."
- EPA Waste Code: If unlisted, use D001 (Ignitable) if the powder is ultra-fine/flammable, otherwise classify as Non-RCRA Regulated Hazardous Waste (state dependent).
- Drain Disposal: **STRICTLY PROHIBITED**. The Clean Water Act (CWA) prohibits the discharge of chemical agents that may interfere with POTW (Publicly Owned Treatment

Works) biological processing.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations. EPA.gov. [[Link](#)]
- American Chemical Society (ACS). (2023). Identifying and Evaluating Hazards in Research Laboratories. ACS.org. [[Link](#)]
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